

Pentaethylene glycol monomethyl ether molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Pentaethylene glycol monomethyl ether*

Cat. No.: *B1677528*

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A Technical Guide to Pentaethylene Glycol Monomethyl Ether

For Researchers, Scientists, and Drug Development Professionals

This guide provides core technical data on **pentaethylene glycol monomethyl ether**, a versatile hydrophilic linker used in various scientific applications, including drug delivery, bioconjugation, and polymer synthesis.

Core Molecular Data

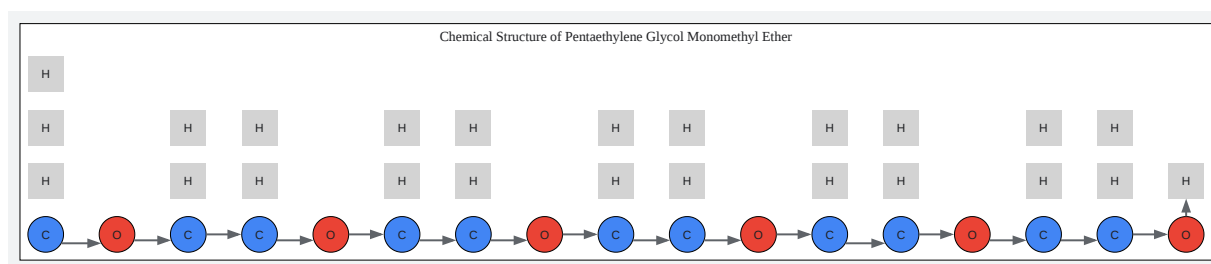
Pentaethylene glycol monomethyl ether is a polyethylene glycol (PEG) derivative characterized by a terminal methyl ether group and a hydroxyl group. Its structure imparts hydrophilicity, which is advantageous for enhancing the solubility of conjugated molecules in aqueous media.^{[1][2][3]}

The fundamental molecular properties are summarized below.

Property	Value	Source
Molecular Formula	C ₁₁ H ₂₄ O ₆	[2][4][5][6][7]
Molecular Weight	252.30 g/mol	[4][5][8]
IUPAC Name	2-[2-[2-[2-(2-methoxyethoxy)ethoxy]ethoxy]ethoxy]ethanol	[4]
CAS Number	23778-52-1	[1][2][5][6][7]
Canonical SMILES	COCCOCCOCCOCCOCCO	[4][5]

Chemical Structure

The linear structure of **pentaethylene glycol monomethyl ether** consists of five repeating ethylene glycol units, capped with a methyl group at one end and a hydroxyl group at the other. This bifunctional nature allows for its use as a linker in more complex molecular assemblies.



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Figure 1: 2D chemical structure of **pentaethylene glycol monomethyl ether**.

Experimental Protocols

Detailed experimental protocols for the synthesis or application of this compound are highly specific to the research context. For instance, a general synthesis procedure involves the reaction of tetraethylene glycol with 2-bromoethyl methyl ether in the presence of a base like potassium tert-butoxide.[3] Purification is typically achieved through silica gel column chromatography.[3] Researchers should consult specific literature relevant to their application for detailed methodologies.

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References

- 1. Cas 23778-52-1,PENTAETHYLENE GLYCOL MONOMETHYL ETHER | lookchem [lookchem.com]
- 2. Pentaethylene glycol monomethyl ether, mPEG5-OH - Biopharma PEG [biochempeg.com]
- 3. PENTAETHYLENE GLYCOL MONOMETHYL ETHER | 23778-52-1 [chemicalbook.com]
- 4. Pentaethylene glycol monomethyl ether | C11H24O6 | CID 90255 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. chemscene.com [chemscene.com]
- 6. chemimpex.com [chemimpex.com]
- 7. Pentaethylene glycol monomethyl ether | 23778-52-1 [sigmaaldrich.com]
- 8. 23778-52-1 | MFCD00045995 | Pentaethylene glycol monomethyl ether [aaronchem.com]
- To cite this document: BenchChem. [Pentaethylene glycol monomethyl ether molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1677528#pentaethylene-glycol-monomethyl-ether-molecular-weight-and-formula]

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